

safety and handling of 3-(3-Bromo-4-methoxyphenyl)propanoic acid

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Compound of Interest

Compound Name: 3-(3-Bromo-4-methoxyphenyl)propanoic acid

Cat. No.: B173008

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An In-depth Technical Guide on the Safety and Handling of 3-(3-Bromo-4-methoxyphenyl)propanoic acid

For Researchers, Scientists, and Drug Development Professionals




This guide provides comprehensive safety protocols, handling procedures, and relevant biological context for **3-(3-Bromo-4-methoxyphenyl)propanoic acid**. The information is intended to ensure safe laboratory practices and to provide a foundation for further research and development.

Chemical Identification and Properties

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₁ BrO ₃	[1]
Molecular Weight	259.097 g/mol	[1]
Appearance	White to off-white solid (based on similar compounds)	[2]
Boiling Point	344.9°C at 760 mmHg	[1]
Density	1.515 g/cm ³	[1]
Melting Point	98-100 °C (for the related compound 3-(4-Methoxyphenyl)propionic acid)	
Storage Temperature	Store in a cool, dry, well-ventilated place	[3][4]

Hazard Identification and GHS Classification

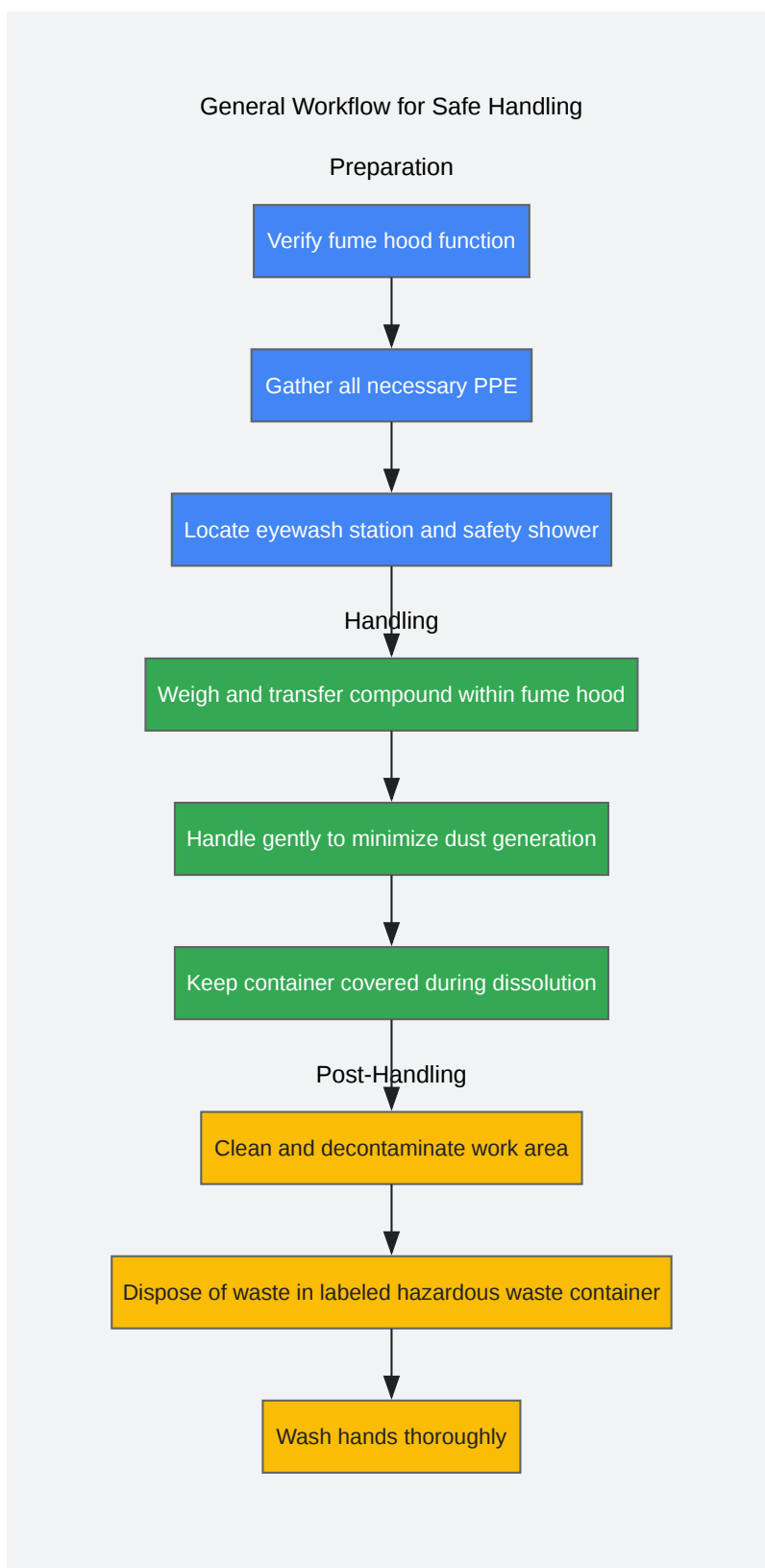
Based on data for structurally similar compounds, **3-(3-Bromo-4-methoxyphenyl)propanoic acid** should be handled as a hazardous substance. The following GHS classifications are likely applicable.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Skin Irritation		Warning	H315: Causes skin irritation[5][6][7][8]
Eye Irritation		Warning	H319: Causes serious eye irritation[3][5][6][7][8]
Specific target organ toxicity — single exposure (Respiratory system)		Warning	H335: May cause respiratory irritation[5][7][8]

Precautionary Statements: P261, P264, P271, P280, P302+P352, P304+P340, P305+P351+P338, P312, P332+P313, P337+P313, P362, P403+P233, P405, P501.[5][6][8]

Safety and Handling

A systematic approach is critical for handling this compound to minimize exposure and ensure a safe laboratory environment.



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Caption: A generalized workflow for the safe handling of chemical compounds.

Exposure Controls and Personal Protective Equipment (PPE)

A multi-layered approach to PPE is crucial to minimize exposure.^[9]

PPE Category	Recommended Protection	Specifications
Eyes/Face	Safety Goggles, Face Shield	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. ^{[9][10]} A face shield is recommended for splash hazards. ^{[9][11]}
Skin/Body	Laboratory Coat, Chemical-Resistant Apron	Wear a lab coat and appropriate protective clothing to prevent skin exposure. ^[9] ^[12] For tasks with a higher risk of splashing, a chemical-resistant apron should be worn. ^{[9][13]}
Hands	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. ^[13] Inspect gloves for any signs of degradation or punctures before use. ^[13]
Respiratory	Fume Hood or Respirator	All handling should be conducted in a certified chemical fume hood to avoid inhalation of dust or vapors. ^[3] ^[13] If a fume hood is not available, use a NIOSH-approved respirator. ^[13]

Storage

Keep containers tightly closed in a dry, cool, and well-ventilated place.[9][12] Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[3][14]

Accidental Release Measures

For spills, wear appropriate PPE, scoop up solid material or absorb liquid, and place it into a suitable container for disposal.[3][4] Ventilate the area and wash the spill site after material pickup is complete.[3] Avoid generating dust.[5][10] Do not let the product enter drains.[5]

First Aid Measures

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[9][15] Seek medical attention.[5][9][15]
Skin Contact	Immediately wash the affected area with soap and water.[15] Remove all contaminated clothing.[5][12] If skin irritation occurs, get medical advice/attention.[5]
Inhalation	Move the exposed person to fresh air at once. [15] If breathing is difficult, give oxygen.[15][16] If not breathing, give artificial respiration.[15][16] Call a poison center or doctor if you feel unwell. [5][8]
Ingestion	Do NOT induce vomiting.[9][17] If conscious and alert, give two glasses of water.[5][16] Seek medical attention.[9][12][15]

Fire Fighting Measures

Use water spray, dry chemical, foam, or carbon dioxide as extinguishing media.[12][14] For larger fires, use water spray or alcohol-resistant foam.[12] In case of fire, irritating gases,

carbon monoxide, and carbon dioxide can be released.[10][12] Firefighters should wear self-contained breathing apparatus and full protective gear.[10][12][16]

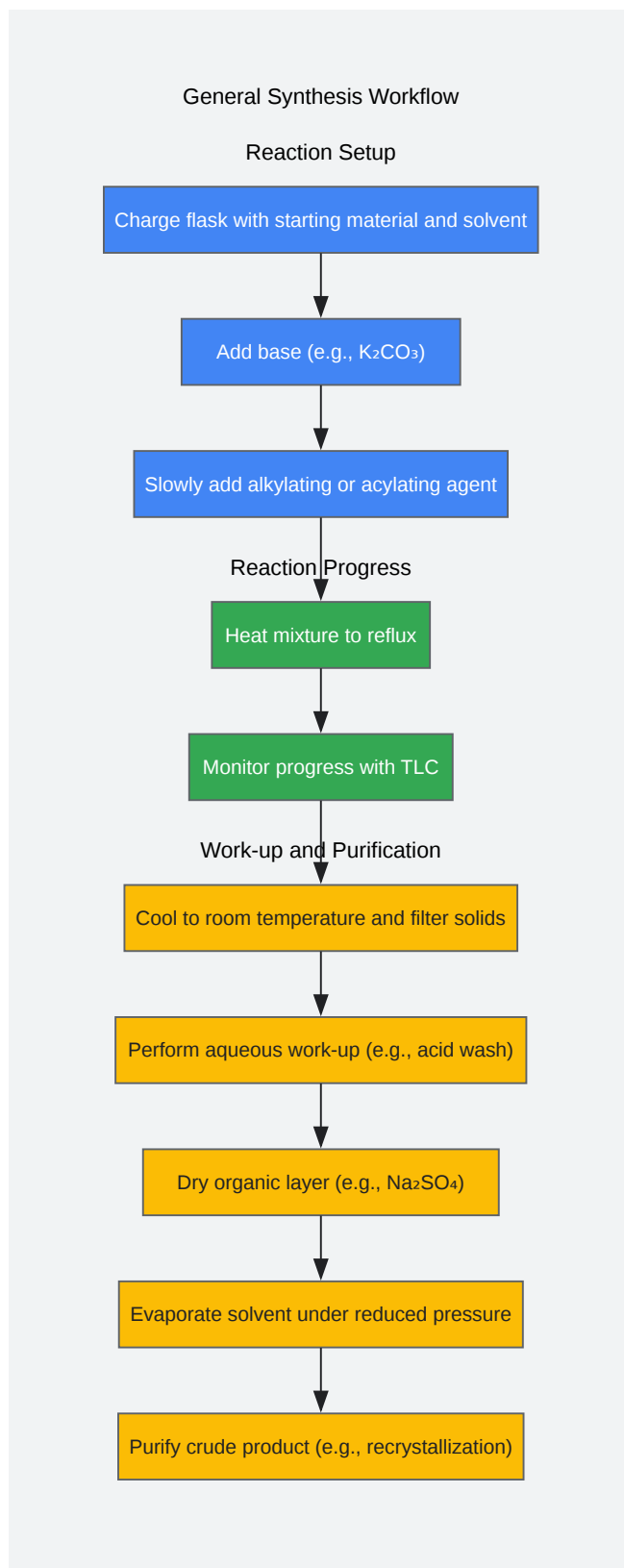
Toxicological Information

The toxicological properties of **3-(3-Bromo-4-methoxyphenyl)propanoic acid** have not been fully investigated.[3] However, based on data from similar compounds, it may cause skin, eye, and respiratory tract irritation.[3][5][9] Overexposure may result in redness, pain, or severe eye damage, as well as skin inflammation characterized by itching, scaling, or blistering.[8] No classification data on the carcinogenic properties of this material is available from the EPA, IARC, NTP, OSHA, or ACGIH.[12][14]

Experimental Protocols

Representative Synthesis of a Bromo-Methoxyphenyl Derivative

The following is a general procedure for the synthesis of a bromo-methoxyphenyl derivative, adapted from protocols for similar compounds.



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Caption: A generalized workflow for the synthesis of chemical derivatives.

Materials:

- A suitable starting material (e.g., a hydroxy-substituted phenylpropanoic acid).[2]
- An alkylating or acylating agent (e.g., benzyl bromide).[2]
- A base (e.g., anhydrous potassium carbonate).[2]
- Anhydrous solvent (e.g., acetone).[2]
- Standard glassware for reaction, extraction, and filtration.[2]

Procedure:

- **Reaction Setup:** In a round-bottom flask, combine the starting material, anhydrous solvent, and base.[2]
- **Addition of Reagent:** Slowly add the alkylating or acylating agent to the mixture.[2]
- **Reaction:** Heat the mixture to reflux and monitor the reaction's progress using Thin Layer Chromatography (TLC).[2]
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature and filter any solids. The filtrate is then subjected to an aqueous work-up, which may include washing with acid, water, and brine.[2]
- **Purification:** Dry the organic layer over an anhydrous salt (e.g., sodium sulfate), filter, and evaporate the solvent under reduced pressure. The crude product can then be purified by recrystallization from a suitable solvent system.[2]

In Vitro Anticancer Activity Assay (MTT Assay)

The cytotoxic activity of synthesized compounds is often evaluated using the MTT assay.[18]

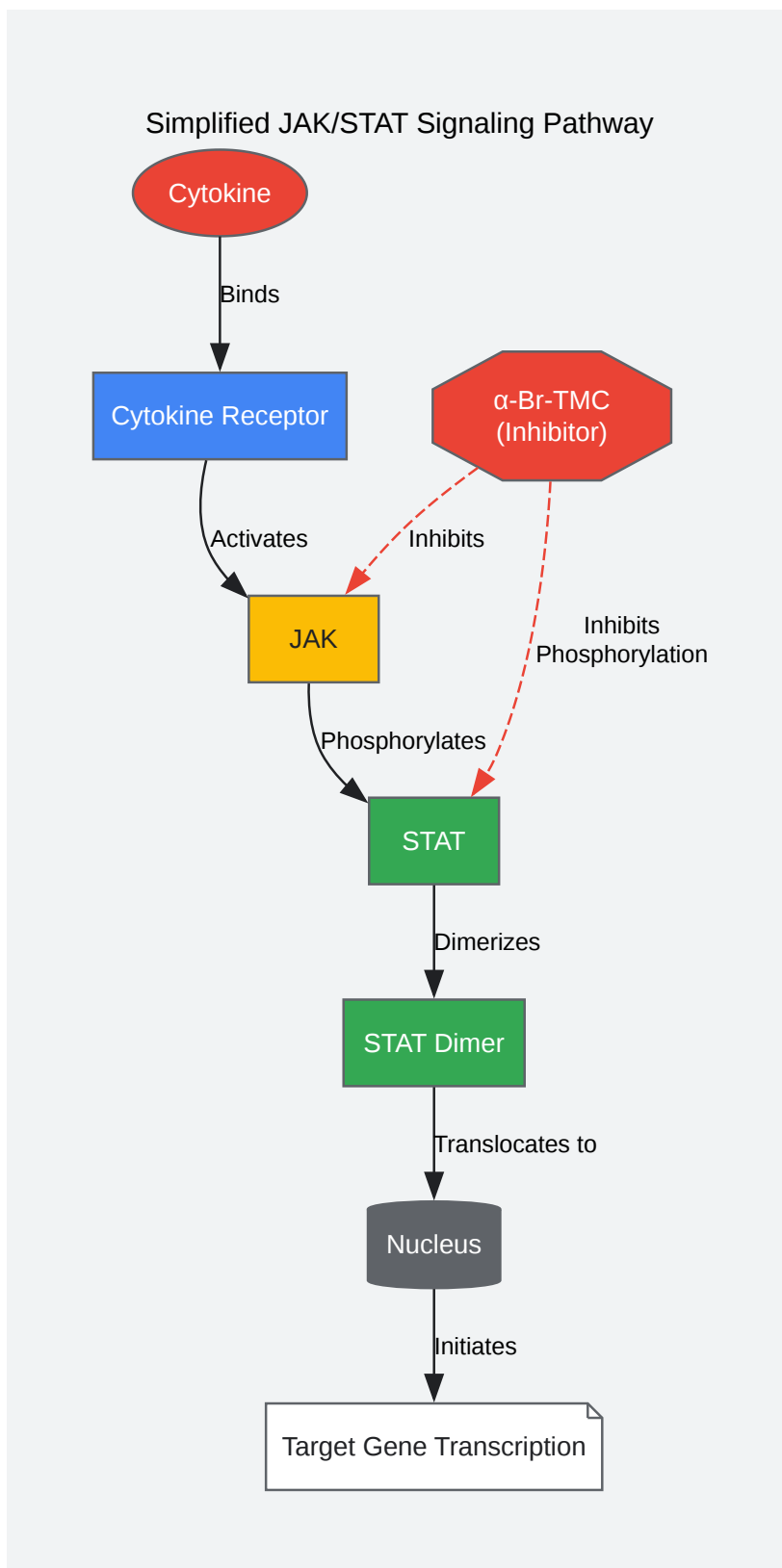
- **Cell Culture:** Plate cancer cells in a 96-well plate and incubate to allow for cell attachment.
- **Compound Treatment:** Treat the cells with various concentrations of the test compound and incubate for a specified period (e.g., 48-72 hours).

- MTT Addition: Add MTT solution to each well and incubate to allow for the formation of formazan crystals by metabolically active cells.
- Solubilization: Add a solubilizing agent (e.g., DMSO) to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance of the solution at a specific wavelength using a microplate reader. The absorbance is proportional to the number of viable cells.

Biological Activity and Signaling Pathways

While specific data for **3-(3-Bromo-4-methoxyphenyl)propanoic acid** is limited, structurally related bromo-methoxyphenyl derivatives have shown potential as anticancer and antimicrobial agents.^[18] Additionally, other propanoic acid derivatives have been identified as GPR40 agonists, which are involved in glucose tolerance.^[19]

One area of interest for brominated chalcones, which share some structural similarities, is the inhibition of the JAK/STAT signaling pathway.^{[20][21]} This pathway is crucial for cytokine signaling, and its constitutive activation is found in numerous cancers.^{[20][21]}



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Caption: A simplified diagram of the JAK/STAT signaling pathway.

This guide is intended for informational purposes only and should not be used as a substitute for a formal Safety Data Sheet (SDS) or professional safety training. Always consult the most up-to-date SDS for any chemical before use and follow all institutional safety protocols.

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